

An In-depth Technical Guide to Nicardipine Related Compound 2

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Compound of Interest

Compound Name: Nicardipine Related Compound 2

CAS No.: 64603-72-1

Cat. No.: B1242217

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nicardipine, a dihydropyridine calcium channel blocker, is a cornerstone in the management of hypertension and angina.[1] Its therapeutic efficacy is intrinsically linked to its purity. The presence of impurities, arising from synthesis, degradation, or storage, can impact the safety and effectiveness of the final drug product.[2] This guide provides a comprehensive review of a key impurity, **Nicardipine Related Compound 2**, also identified as Nicardipine Dehydro Carboxylic Acid Impurity.

This document will delve into the chemical and physical properties of this compound, explore its formation pathways, detail analytical methodologies for its detection and quantification, and discuss its potential pharmacological and toxicological significance. A clear distinction will also be made between **Nicardipine Related Compound 2** and another impurity, designated as Nicardipine Impurity 2, to prevent ambiguity in research and quality control.

Chemical and Physical Properties

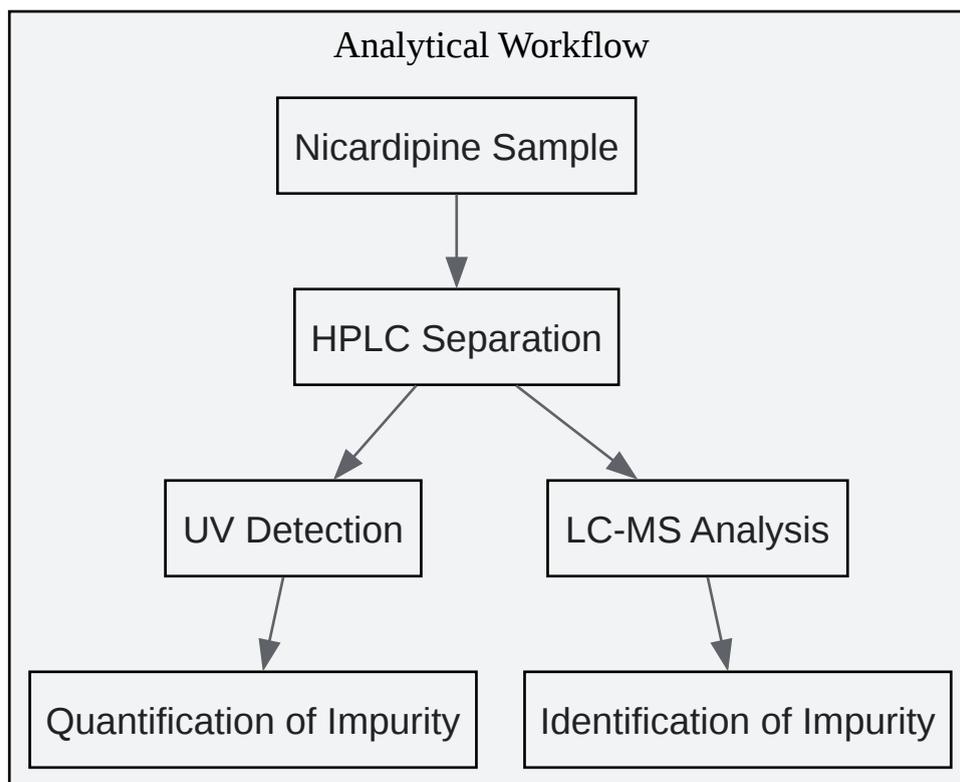
Nicardipine Related Compound 2 is chemically known as 2,6-Dimethyl-4-(3-nitrophenyl)pyridine-3,5-dicarboxylic Acid Monomethyl Ester. It is a pyridine derivative, which distinguishes it from the dihydropyridine structure of the active pharmaceutical ingredient, nicardipine.

Property	Value	Source
CAS Number	64603-72-1	[3]
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₆	[3]
Molecular Weight	330.29 g/mol	[3]
IUPAC Name	5-(methoxycarbonyl)-2,6-dimethyl-4-(3-nitrophenyl)pyridine-3-carboxylic acid	[3]
Synonyms	Nicardipine Dehydro Carboxylic Acid Impurity, Nicardipine Pyridine Monoacid Impurity	[3]
Melting Point	196-198 °C	[1]
Boiling Point	475.2±45.0 °C (Predicted)	[1]
Density	1.360±0.06 g/cm ³ (Predicted)	[1]

Synthesis and Formation

Nicardipine Related Compound 2 is primarily formed through the oxidation of a key intermediate in the synthesis of nicardipine. The synthesis of nicardipine often involves the Hantzsch dihydropyridine synthesis, which produces a dihydropyridine ring structure.[4][5] This dihydropyridine ring is susceptible to oxidation, leading to the formation of the more stable aromatic pyridine ring found in **Nicardipine Related Compound 2**.

This oxidation can occur during the synthesis of nicardipine if oxidizing agents are present or if the reaction conditions are not carefully controlled. It can also be a degradation product, forming over time with exposure to light, heat, or oxidative stress.[6]



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Sources

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